

Spectroscopic Data of Isodihydroauroglaucin: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isodihydroauroglaucin*

Cat. No.: *B12420345*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the request for comprehensive spectroscopic data (NMR and MS) for the compound **Isodihydroauroglaucin**. Despite a thorough search of available scientific databases and literature, specific experimental ^1H NMR, ^{13}C NMR, and mass spectrometry data for **Isodihydroauroglaucin** could not be located.

The following sections outline the general methodologies and data presentation formats that would typically be included in such a guide, should the data become available in the future.

Nuclear Magnetic Resonance (NMR) Spectroscopy Data

Nuclear Magnetic Resonance (NMR) spectroscopy is a crucial analytical technique for elucidating the molecular structure of organic compounds. It provides detailed information about the chemical environment of individual atoms.

^1H NMR (Proton NMR) Data

Proton NMR spectroscopy identifies the number and types of hydrogen atoms in a molecule. A summary of anticipated ^1H NMR data for **Isodihydroauroglaucin** would be presented as follows:

Table 1: Hypothetical ^1H NMR Data for **Isodihydroauroglaucin**

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Integration	Assignment
Data not available	Data not available	Data not available	Data not available	Data not available

¹³C NMR (Carbon-13 NMR) Data

Carbon-13 NMR spectroscopy provides information on the carbon skeleton of a molecule. The anticipated data for **Isodihydroauroglaucin** would be summarized in a table format.

Table 2: Hypothetical ¹³C NMR Data for **Isodihydroauroglaucin**

Chemical Shift (δ) ppm	Assignment
Data not available	Data not available

Mass Spectrometry (MS) Data

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio of ions. This information is critical for determining the molecular weight and elemental composition of a compound.

High-Resolution Mass Spectrometry (HRMS)

HRMS provides a highly accurate measurement of the molecular weight, which can be used to determine the elemental formula of a compound.

Table 3: Hypothetical Mass Spectrometry Data for **Isodihydroauroglaucin**

Ionization Mode	Mass-to-Charge (m/z)	Formula
Data not available	Data not available	Data not available

Experimental Protocols

Detailed experimental protocols are essential for the replication and verification of scientific data.

NMR Spectroscopy

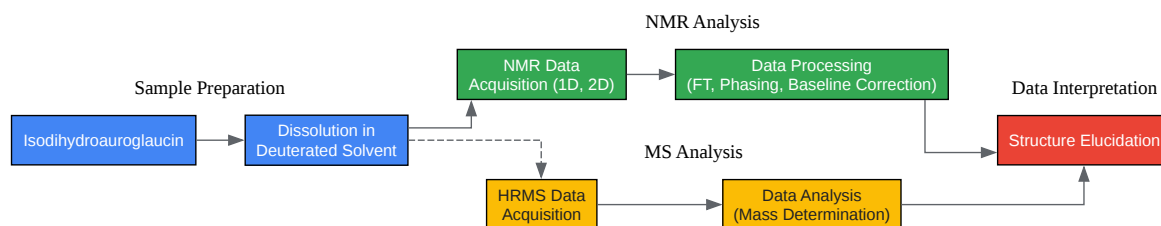
- **Instrumentation:** A high-field NMR spectrometer (e.g., Bruker Avance series) would typically be used, operating at a specific frequency for ^1H and ^{13}C nuclei (e.g., 400 MHz for ^1H and 100 MHz for ^{13}C).
- **Sample Preparation:** A specified amount of the **Isodihydroauroglauцин** sample would be dissolved in a deuterated solvent (e.g., CDCl_3 , DMSO-d_6). Tetramethylsilane (TMS) is commonly used as an internal standard.
- **Data Acquisition:** Standard pulse sequences would be employed for acquiring 1D (^1H , ^{13}C) and potentially 2D (COSY, HSQC, HMBC) NMR spectra. Key parameters such as the number of scans, relaxation delay, and spectral width would be optimized.

Mass Spectrometry

- **Instrumentation:** A high-resolution mass spectrometer, such as an Orbitrap or a Time-of-Flight (TOF) instrument, would be utilized, often coupled with an electrospray ionization (ESI) source.
- **Sample Preparation:** The sample would be dissolved in a suitable solvent (e.g., methanol, acetonitrile) and introduced into the mass spectrometer via direct infusion or after separation by liquid chromatography.
- **Data Acquisition:** The instrument would be operated in either positive or negative ion mode to detect the molecular ion and any characteristic fragment ions.

Visualization of Analytical Workflow

A visual representation of the analytical workflow can aid in understanding the process of obtaining and analyzing spectroscopic data.



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Caption: Workflow for Spectroscopic Analysis.

Conclusion

While specific spectroscopic data for **Isodihydroauroglaucin** is not currently available in the public domain, this guide provides a framework for how such data would be presented and the experimental conditions under which it would likely be acquired. Researchers who successfully isolate or synthesize **Isodihydroauroglaucin** are encouraged to perform these analyses to contribute to the collective scientific knowledge.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com